Spectroscopic Characterization of 2-Cyclopropylamino-5-methyl-3-nitropyridine: A Technical Guide

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Compound of Interest

Compound Name:	*2-Cyclopropylamino-5-methyl-3-nitropyridine*
CAS No.:	*1033202-65-1*
Cat. No.:	*B1421256*

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This technical guide provides a comprehensive overview of the expected spectroscopic characteristics of the novel compound, **2-Cyclopropylamino-5-methyl-3-nitropyridine**. Designed for researchers, scientists, and professionals in drug development, this document synthesizes predictive data based on established principles of nuclear magnetic resonance (NMR), infrared (IR) spectroscopy, and mass spectrometry (MS). While direct experimental data for this specific molecule is not yet publicly available, this guide offers a robust, theory-backed framework for its spectroscopic identification and characterization, drawing upon data from analogous structures.

Molecular Structure and Key Features

2-Cyclopropylamino-5-methyl-3-nitropyridine is a substituted pyridine derivative featuring a cyclopropylamino group at the C2 position, a nitro group at C3, and a methyl group at C5. The presence of these distinct functional groups gives rise to a unique spectroscopic fingerprint, which is invaluable for its identification and for understanding its chemical properties. The

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electron-withdrawing nature of the nitro group and the pyridine ring, combined with the electron-donating character of the amino and methyl groups, creates a complex electronic environment that influences its spectroscopic behavior.

Caption: Molecular structure of **2-Cyclopropylamino-5-methyl-3-nitropyridine**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule. Based on data from structurally similar compounds, the following ^{1}H and ^{13}C NMR spectral data are predicted for **2-Cyclopropylamino-5-methyl-3-nitropyridine**.[1][2][3]

Predicted ^{1}H NMR Spectrum (in $CDCl_3$, 400 MHz)

The proton NMR spectrum is expected to show distinct signals for the aromatic protons, the cyclopropyl group, the methyl group, and the amine proton.

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Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment	Rationale
~8.5 - 8.2	s	1H	H6 (pyridine)	Deshielded due to the adjacent nitrogen and the electron-withdrawing nitro group.
~7.8 - 7.5	s	1H	H4 (pyridine)	Influenced by the adjacent nitro group and the methyl group.
~5.5 - 5.0	br s	1H	NH	Broad signal due to quadruple relaxation and possible hydrogen bonding; exchangeable with D_2O.
~2.9 - 2.6	m	1H	CH (cyclopropyl)	Methine proton of the cyclopropyl group, coupled to the adjacent methylene protons.
~2.4	s	3H	CH_3	Singlet for the methyl group attached to the pyridine ring.
~1.0 - 0.7	m	2H	CH_2 (cyclopropyl)	Methylene protons of the

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				cyclopropyl group.
~0.7 - 0.4	m	2H	CH_2 (cyclopropyl)	Methylene protons of the cyclopropyl group, diastereotopic.

Predicted ^{13}C NMR Spectrum (in $CDCl_3$, 100 MHz)

The carbon NMR spectrum will reflect the different chemical environments of the carbon atoms in the molecule.

Chemical Shift (δ, ppm)	Assignment	Rationale
~155 - 150	C2	Attached to the amino group and adjacent to the ring nitrogen.
~145 - 140	C6	Aromatic carbon adjacent to the ring nitrogen.
~138 - 133	C3	Attached to the nitro group, significantly deshielded.
~135 - 130	C5	Attached to the methyl group.
~125 - 120	C4	Aromatic carbon.
~30 - 25	CH (cyclopropyl)	Methine carbon of the cyclopropyl ring.
~18 - 15	CH_3	Methyl carbon.
~10 - 5	CH_2 (cyclopropyl)	Methylene carbons of the cyclopropyl ring.

Infrared (IR) Spectroscopy

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IR spectroscopy is used to identify the functional groups present in a molecule. The IR spectrum of **2-Cyclopropylamino-5-methyl-3-nitropyridine** is expected to show characteristic absorption bands for the N-H, C-H, NO_2, and C=C/C=N bonds.[4][5]

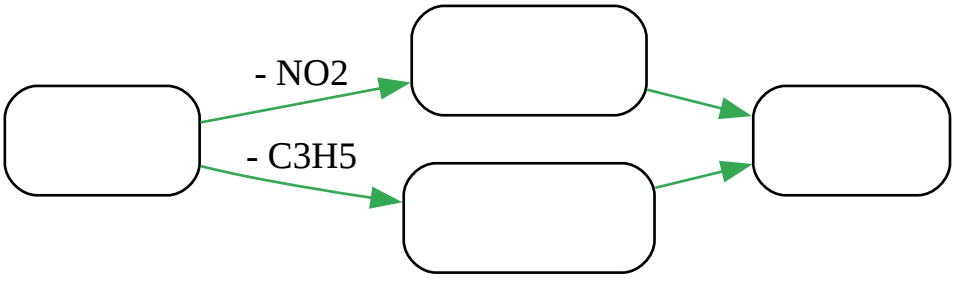
Frequency (cm^{-1})	Vibration	Functional Group
3400 - 3300	N-H stretch	Secondary amine
3100 - 3000	C-H stretch	Aromatic and cyclopropyl C-H
2950 - 2850	C-H stretch	Methyl C-H
1600 - 1570	C=C and C=N stretch	Pyridine ring
1550 - 1500 and 1350 - 1300	Asymmetric and symmetric NO_2 stretch	Nitro group
1300 - 1200	C-N stretch	Aryl-amine

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule. For **2-Cyclopropylamino-5-methyl-3-nitropyridine** (Molecular Formula: $C_9H_{11}N_3O_2$), the expected molecular weight is approximately 193.21 g/mol .

Predicted Fragmentation Pattern (Electron Impact - EI)

Under electron impact ionization, the molecular ion peak (M^+) is expected at m/z 193. Key fragmentation pathways would likely involve the loss of the nitro group, the cyclopropyl group, and cleavage of the pyridine ring.



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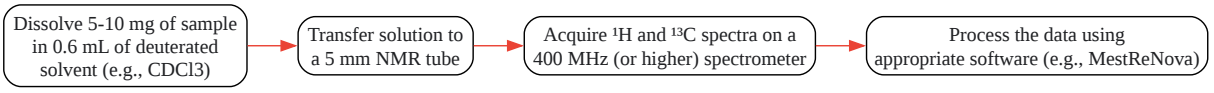
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Caption: Predicted key fragmentation pathways in EI-MS.

Experimental Protocols

The following are generalized protocols for obtaining the spectroscopic data discussed.

NMR Spectroscopy



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Caption: Workflow for NMR sample preparation and data acquisition.

- Sample Preparation: Dissolve 5-10 mg of **2-Cyclopropylamino-5-methyl-3-nitropyridine** in approximately 0.6 mL of a suitable deuterated solvent (e.g., Chloroform-d, DMSO-d_6).
- Data Acquisition: Record ^1H and ^{13}C NMR spectra on a spectrometer operating at a frequency of 400 MHz or higher for protons. Standard pulse programs should be used.
- Data Processing: Process the raw data (Free Induction Decay - FID) by applying Fourier transformation, phase correction, and baseline correction. Chemical shifts should be referenced to the residual solvent peak or an internal standard (e.g., TMS).

IR Spectroscopy

- Sample Preparation (ATR): Place a small amount of the solid sample directly onto the diamond crystal of an Attenuated Total Reflectance (ATR) accessory.
- Data Acquisition: Record the spectrum using a Fourier Transform Infrared (FTIR) spectrometer, typically in the range of 4000-400 cm^{-1}. A background spectrum of the clean ATR crystal should be acquired first.
- Data Processing: The resulting spectrum of transmittance or absorbance versus wavenumber is analyzed to identify characteristic absorption bands.

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Mass Spectrometry

- Sample Introduction: Introduce a dilute solution of the sample (in a volatile solvent like methanol or acetonitrile) into the mass spectrometer via a direct infusion or through a coupled chromatography system (e.g., GC-MS or LC-MS).
- Ionization: Utilize an appropriate ionization technique. Electron Impact (EI) is suitable for generating fragment ions, while a softer ionization method like Electrospray Ionization (ESI) would be preferable for observing the protonated molecular ion $[M+H]^+$.
- Data Acquisition: Acquire the mass spectrum over a suitable m/z range (e.g., 50-500 amu).
- Data Analysis: Analyze the resulting mass spectrum to identify the molecular ion and characteristic fragment ions.

Conclusion

This technical guide provides a detailed prediction of the NMR, IR, and MS spectroscopic data for **2-Cyclopropylamino-5-methyl-3-nitropyridine**. These predictions are grounded in the fundamental principles of spectroscopy and are supported by data from analogous chemical structures. This information serves as a valuable resource for the identification, characterization, and quality control of this compound in research and development settings. Experimental verification of these predictions will be crucial for the definitive structural elucidation of **2-Cyclopropylamino-5-methyl-3-nitropyridine**.

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- To cite this document: BenchChem. [Spectroscopic Characterization of 2-Cyclopropylamino-5-methyl-3-nitropyridine: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1421256/docs#spectroscopic-characterization-of-2-cyclopropylamino-5-methyl-3-nitropyridine-a-technical-guide]

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